

An In-depth Technical Guide to Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate

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Compound of Interest

Compound Name: *Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate*

CAS No.: 861209-84-9

Cat. No.: B2401861

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific experimental data for **Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate** is not widely available in peer-reviewed literature. This guide is synthesized from established principles of organic chemistry and data from closely related structural analogs. All protocols and properties should be treated as well-founded theoretical guidance pending experimental verification.

Introduction and Core Concepts

Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate is a specialized organic compound characterized by a quaternary carbon center, a structural feature that imparts significant steric hindrance and unique chemical properties. This molecule belongs to the family of malonic esters, which are renowned for their synthetic versatility.^[1] The key features of this compound are:

- A Malonic Ester Core: The dimethyl propanedioate framework provides two ester functionalities and a reactive alpha-carbon.^[2]
- A Methyl Substitution: Unlike its parent, dimethyl malonate, the alpha-carbon is substituted with a methyl group, preventing further deprotonation after the initial arylation step.
- An Electron-Deficient Aryl Group: The presence of a 2,4-dinitrophenyl moiety dramatically influences the molecule's reactivity. The two nitro groups are powerful electron-withdrawing substituents, rendering the aromatic ring highly electron-poor.

These structural elements suggest its primary role as a bespoke building block in multi-step organic synthesis, particularly for creating complex molecular architectures relevant to medicinal chemistry and materials science. While a definitive CAS Number is not present in major public databases like PubChem, supplier catalogs suggest the designation CAS Number 861209-84-9.

Physicochemical and Spectroscopic Properties (Predicted)

Quantitative experimental data for the title compound is not publicly documented. However, based on its constituent parts and related known compounds, the following properties can be predicted.

Property	Predicted Value / Description	Rationale / Reference Analog
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₈	From structural analysis.
Molecular Weight	312.23 g/mol	Calculated from the molecular formula.
Appearance	Likely a pale yellow to orange solid.	Dinitrophenyl compounds are typically colored solids.[3]
Melting Point	Expected to be a solid with a defined melting point, likely >100 °C.	The high molecular weight, symmetry, and polar nitro groups would lead to strong intermolecular forces.
Solubility	Likely soluble in polar aprotic solvents (DMSO, DMF, Acetone) and chlorinated solvents (DCM, Chloroform); sparingly soluble in alcohols; insoluble in water and nonpolar hydrocarbons.	Based on the polarity of the nitro and ester groups.
¹ H NMR	Predicted shifts (in CDCl ₃): ~1.9-2.1 ppm (s, 3H, -CH ₃); ~3.8-3.9 ppm (s, 6H, 2x -OCH ₃); ~7.8-8.0 ppm (d, 1H, Ar-H); ~8.5-8.7 ppm (dd, 1H, Ar-H); ~8.9-9.1 ppm (d, 1H, Ar-H).	Shifts are estimated based on standard values, with downfield shifts for aromatic protons due to the strong electron-withdrawing effect of the nitro groups.
¹³ C NMR	Predicted shifts (in CDCl ₃): ~25 ppm (-CH ₃); ~54 ppm (2x -OCH ₃); ~60 ppm (quaternary C); ~120-150 ppm (aromatic carbons); ~168 ppm (2x C=O).	Standard chemical shifts for malonates and dinitrophenyl systems.

Synthesis: The Nucleophilic Aromatic Substitution (SNAr) Pathway

The most logical and efficient synthetic route to **Dimethyl 2-(2,4-dinitrophenyl)-2-methylmalonate** is through a Nucleophilic Aromatic Substitution (SNAr) reaction.

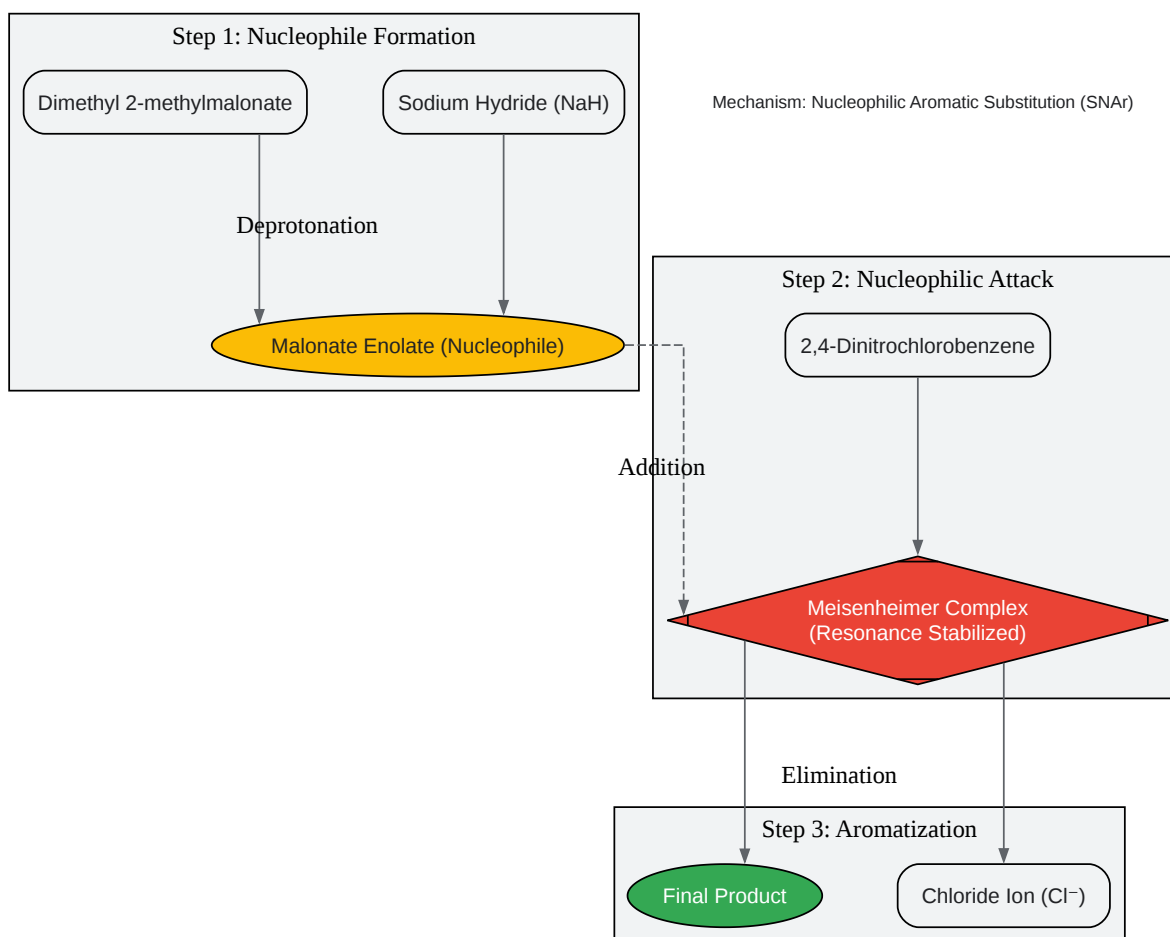
Causality and Mechanistic Rationale

The core principle of the SNAr mechanism in this context is the activation of an aryl halide by potent electron-withdrawing groups (EWGs).

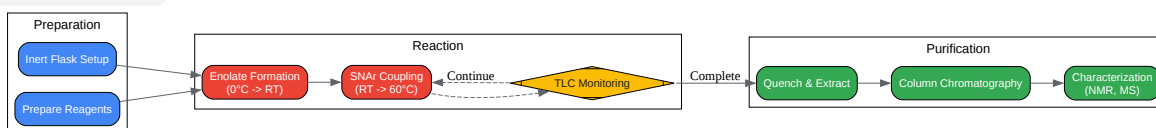
- **Activation of the Aryl Ring:** A standard benzene ring is electron-rich and thus unreactive towards nucleophiles. However, the two nitro groups at the ortho and para positions to the halogen on a 2,4-dinitrohalobenzene withdraw electron density from the ring by both inductive and resonance effects. This makes the carbon atom attached to the halogen (C1) highly electrophilic and susceptible to nucleophilic attack.
- **Formation of the Nucleophile:** Dimethyl 2-methylmalonate possesses an acidic proton on its α -carbon ($pK_a \approx 13$).^[2] A strong, non-nucleophilic base, such as sodium hydride (NaH), is required to quantitatively deprotonate it, forming a resonance-stabilized carbanion (enolate). This enolate is a soft nucleophile, ideal for attacking the electron-poor aromatic ring.
- **The Addition-Elimination Mechanism:** The reaction does not proceed via a concerted SN2 pathway, which is sterically hindered at an sp^2 center. Instead, it follows a two-step addition-elimination process:
 - **Addition:** The malonate enolate attacks the electrophilic carbon of the 2,4-dinitrohalobenzene, breaking the aromaticity and forming a high-energy, negatively charged intermediate known as a Meisenheimer complex.
 - **Stabilization & Elimination:** This intermediate is resonance-stabilized, with the negative charge delocalized onto the oxygen atoms of the nitro groups. This stabilization is the key driving force for the reaction. The aromaticity is then restored by the elimination of the halide leaving group (e.g., Cl^- or F^-).

Visualized Synthesis Mechanism

The following diagram illustrates the step-by-step mechanism for the synthesis.



Experimental workflow from setup to analysis.

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Sources

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- 2. Dimethyl methylmalonate | C₆H₁₀O₄ | CID 69104 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2-Dimethylpropanal 2,4-dinitrophenylhydrazone | C₁₁H₁₄N₄O₄ | CID 5462835 - PubChem [pubchem.ncbi.nlm.nih.gov]
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